

An In-depth Technical Guide on 4-(Trimethylsilyl)butanenitrile and Related Compounds

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(Trimethylsilyl)butanenitrile

Cat. No.: B099811

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide addresses the chemical properties, synthesis, and related compounds of the molecule specified as **4-(trimethylsilyl)butanenitrile**. Extensive database searches indicate that "**4-(trimethylsilyl)butanenitrile**" is not a commonly recognized or commercially available chemical entity. The scientific literature and chemical supplier catalogs predominantly feature structurally related but distinct compounds. This guide provides a detailed overview of these related molecules, including their molecular weights, chemical formulas, and experimental protocols. The aim is to equip researchers, scientists, and drug development professionals with a comprehensive understanding of this chemical space.

Nomenclature and Identification

Initial searches for "**4-(trimethylsilyl)butanenitrile**" did not yield a direct match for a compound with this exact structure. Instead, the search results consistently pointed to several related silyl-substituted butanenitriles. This suggests that the requested name may be imprecise or refer to a less common isomer. The most frequently encountered and relevant analogues are detailed below.

Physicochemical Properties of Related Compounds

To provide a useful reference, the quantitative data for the most relevant and structurally similar compounds are summarized in the table below. These compounds differ in the substitution on the silyl group or the butanenitrile backbone.

Compound Name	Molecular Formula	Molecular Weight (g/mol)	CAS Number
4-(Trimethoxysilyl)butanenitrile	C ₇ H ₁₅ NO ₃ Si	189.28	55453-24-2
4-(Dichloromethylsilyl)butanenitrile	C ₅ H ₉ Cl ₂ NSi	182.12	1190-16-5
4-(Trichlorosilyl)butanenitrile	C ₄ H ₆ Cl ₃ NSi	202.54	1071-27-8
(3S)-4-Chloro-3-[(trimethylsilyl)oxy]butanenitrile	C ₇ H ₁₄ ClNOSi	191.73	727382-14-1

Experimental Protocols: Synthesis of a Related Compound

Given the lack of specific information for **4-(trimethylsilyl)butanenitrile**, a detailed experimental protocol for the synthesis of a closely related and well-documented compound, (3S)-4-Chloro-3-[(trimethylsilyl)oxy]butanenitrile, is provided below. This compound is noted for its use in the synthesis of statins.^[1]

Synthesis of (3S)-4-Chloro-3-[(trimethylsilyl)oxy]butanenitrile^{[1][2]}

Materials:

- (S)-4-chloro-3-hydroxybutanenitrile (52.5 g)
- Tetrahydrofuran (THF) (250 mL total)

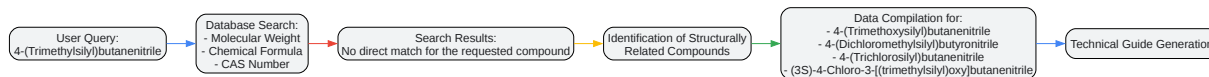
- Trimethylsilyl chloride (57.2 g)
- Triethylamine (53.4 g)
- Sodium iodide (catalytic amount)
- 21% aqueous solution of sodium chloride (500 mL)
- Ethyl acetate (600 mL total)
- Anhydrous sodium sulfate

Procedure:

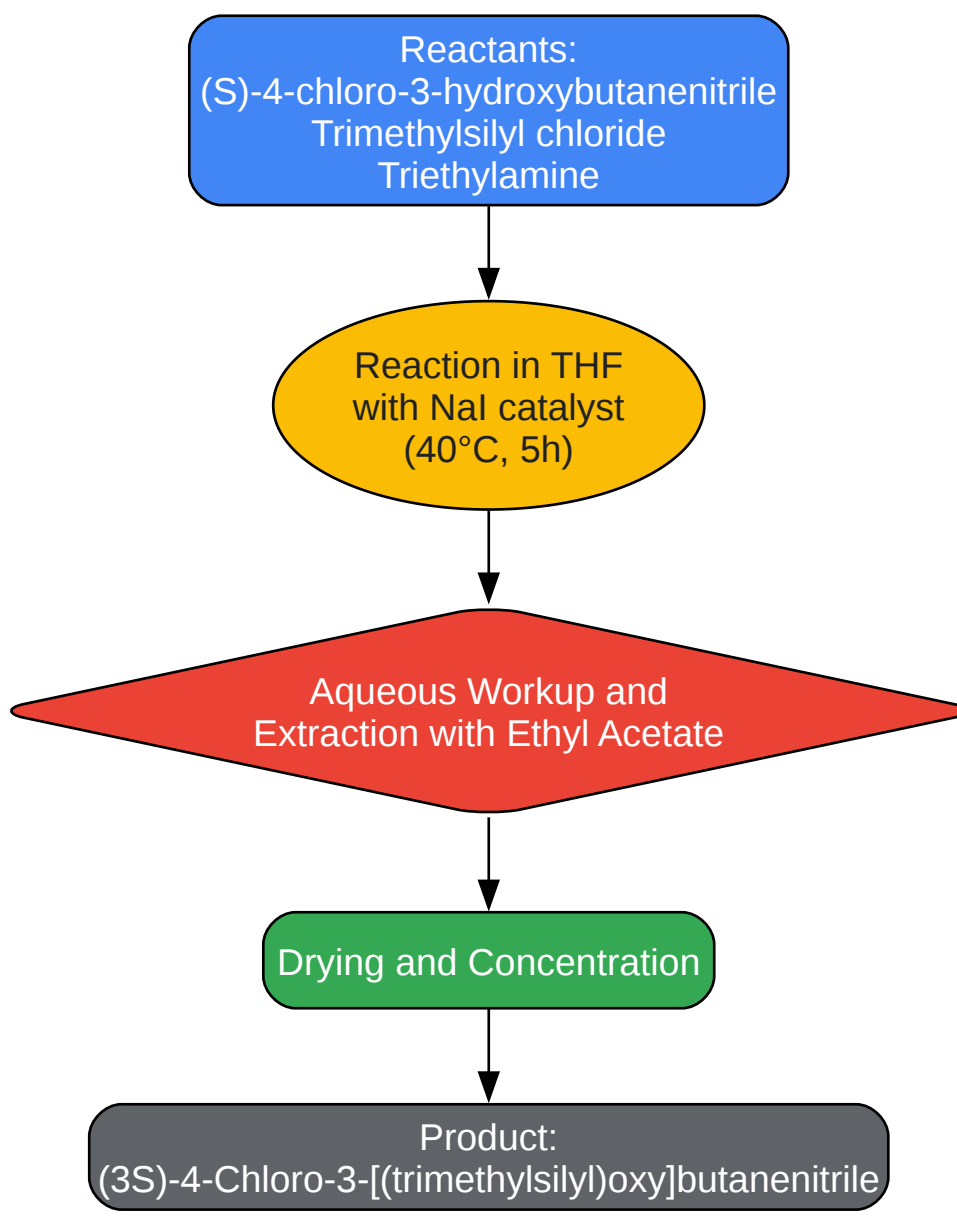
- A solution of (S)-4-chloro-3-hydroxybutanenitrile (52.5 g) in THF (150 mL) is charged into a reaction vessel under an inert atmosphere at 25 °C.
- Trimethylsilyl chloride (57.2 g) is added to the solution, and the mixture is stirred for 10 minutes at 20 °C.
- A solution of triethylamine (53.4 g) in THF (100 mL) is added dropwise to the reaction mixture, ensuring the temperature is maintained below 40 °C.
- A catalytic amount of sodium iodide is added to the mixture, which is then stirred for 5 hours at 40 °C.
- The reaction progress is monitored by Gas Chromatography (GC) and Thin-Layer Chromatography (TLC) to confirm the complete conversion of the starting material.
- Upon completion, the reaction mixture is cooled to 0 °C.
- A 21% aqueous solution of sodium chloride (500 mL) is added, and the product is extracted with ethyl acetate (2 x 300 mL).
- The combined organic layers are dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to yield (3S)-4-Chloro-3-[(trimethylsilyl)oxy]butanenitrile as a light brown liquid (84.0 g, 99% yield).

Logical Workflow and Visualization

The following diagrams illustrate the logical workflow for identifying the correct chemical information and a representative experimental workflow.



Synthesis of (3S)-4-Chloro-3-[(trimethylsilyl)oxy]butanenitrile



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (3S)-4-Chloro-3-[(triMethylsilyl)oxy]butanenitrile | 727382-14-1 [chemicalbook.com]
- 2. (3S)-4-Chloro-3-[(triMethylsilyl)oxy]butanenitrile synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on 4-(Trimethylsilyl)butanenitrile and Related Compounds]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b099811#4-trimethylsilyl-butanenitrile-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

